

Environmental Fate and Biodegradability of Long-Chain Tertiary Amines: A Technical Guide

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Compound of Interest

Compound Name: *Tris(tridecyl)amine*

Cat. No.: *B13764265*

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Abstract

Long-chain tertiary amines (LCTAs) are a diverse class of chemicals utilized in various industrial and commercial applications, including as surfactants, corrosion inhibitors, and intermediates in chemical synthesis. Their entry into the environment through wastewater and other release pathways necessitates a thorough understanding of their environmental fate and potential for biodegradation. This technical guide provides an in-depth overview of the current scientific knowledge regarding the environmental distribution, persistence, and microbial degradation of LCTAs. It summarizes key quantitative data on their biodegradability and ecotoxicity, details relevant experimental protocols, and illustrates the primary enzymatic pathways involved in their biotransformation. This document aims to serve as a comprehensive resource for researchers, scientists, and drug development professionals involved in the environmental risk assessment of these compounds.

Introduction

Long-chain tertiary amines are characterized by a nitrogen atom bonded to three alkyl groups, with at least one of these being a long alkyl chain (typically C12 or greater). This structure imparts amphiphilic properties, making them effective surface-active agents. However, their potential for environmental persistence and toxicity is a growing concern. Understanding the mechanisms that govern their fate in the environment is crucial for predicting their potential impact and for the development of more environmentally benign alternatives.

Environmental Distribution and Fate

The environmental distribution of LCTAs is largely governed by their physicochemical properties, such as water solubility, vapor pressure, and octanol-water partition coefficient (K_{ow}). Due to their long alkyl chains, these compounds generally exhibit low water solubility and a high affinity for organic matter and sediments.

Abiotic Degradation:

Information on the abiotic degradation of long-chain tertiary amines is limited.

- **Hydrolysis:** Tertiary amines are generally stable to hydrolysis under typical environmental pH and temperature conditions. The C-N bond is not readily cleaved by water. Some functionalized LCTAs, such as those containing ester linkages, may be more susceptible to hydrolysis.
- **Photolysis:** Direct photolysis of aliphatic amines in water is not considered a significant degradation pathway as they do not absorb light in the environmentally relevant UV spectrum (>290 nm). Indirect photolysis, mediated by photosensitizers present in natural waters, may contribute to their degradation to a minor extent.

Biodegradability of Long-Chain Tertiary Amines

The primary mechanism for the removal of LCTAs from the environment is biodegradation by microorganisms. The rate and extent of biodegradation are influenced by the chemical structure of the amine, environmental conditions, and the presence of adapted microbial communities.

Ready Biodegradability

"Ready biodegradability" is a stringent screening criterion for chemicals that are likely to undergo rapid and ultimate degradation in the aquatic environment. Standardized tests, such as those outlined by the Organisation for Economic Co-operation and Development (OECD), are used to assess this property.

Table 1: Ready Biodegradability of a Long-Chain Tertiary Amine Salt

Chemical Name	CAS No.	Test Guideline	Inoculum	Duration (days)	% Biodegradation (BOD)	% Biodegradation (DOC)	Classification
N-(3-alkanoylamino)propyl-N-(2-alkanoyloxyethyl)-N-methylammonium chloride (EAA)	Not provided	OECD 301C	Activated sludge from municipal sewage	35	87%	98%	Readily biodegradable

BOD: Biochemical Oxygen Demand; DOC: Dissolved Organic Carbon

One study investigated the biodegradability of N-(3-alkanoylamino)propyl-N-(2-alkanoyloxyethyl)-N-methylammonium chloride (EAA) using the modified MITI test (I) (OECD guideline 301C). The results showed 79% degradation based on BOD and 91% based on DOC after 28 days.^[1] In a separate test with activated sludge from a municipal sewage treatment plant, the biodegradability after 35 days was 87% (BOD) and 98% (DOC).^[1] Based on these findings, EAA was considered to be readily and ultimately biodegradable.^[1]

Factors Affecting Biodegradability

- **Alkyl Chain Length:** Longer alkyl chains generally lead to decreased water solubility and bioavailability, which can hinder microbial degradation.
- **Branching:** Branching in the alkyl chains can also negatively impact the rate of biodegradation.
- **Acclimation of Microbial Communities:** The presence of microbial populations adapted to degrading amines is crucial for efficient removal in wastewater treatment plants and natural

environments.

Ecotoxicity of Long-Chain Tertiary Amines

LCTAs can exert toxic effects on aquatic organisms. The toxicity is influenced by the structure of the amine and the pH of the surrounding water.

Table 2: Acute Aquatic Toxicity of a Long-Chain Tertiary Amine Salt

Chemical Name	Test Organism	Test Guideline	Endpoint	Value (mg/L)
N-(3-alkanoylamino-2-alkanoxyethyl)-N-methylammonium chloride (EAA)	Red killifish (<i>Oryzias latipes</i>)	Not specified	96-hr LC50	66

LC50: Lethal concentration for 50% of the test organisms

The 96-hour LC50 value for EAA in red killifish (*Oryzias latipes*) was determined to be 66 mg/liter.^[1] The biodegradation intermediates of EAA were found to be significantly less toxic, with a 96-hour LC50 value greater than 1000 mg/liter.^[1]

Experimental Protocols

OECD 301C: Ready Biodegradability – Modified MITI Test (I)

Objective: To assess the ready biodegradability of a chemical substance by a mixed population of microorganisms in an aqueous medium.

Methodology:

- **Test Substance Preparation:** The test substance is added to a mineral medium to achieve a concentration that yields sufficient carbon for detection.

- **Inoculum:** A mixed microbial inoculum is prepared from at least 10 sources, including surface water, soil, and activated sludge from different locations. This inoculum is pre-cultured with synthetic sewage for at least one month.
- **Test Setup:** The test is conducted in a closed respirometer. The test mixture, containing the mineral medium, inoculum, and test substance, is placed in the respirometer flasks. A control flask containing only the inoculum and mineral medium is run in parallel. A reference substance (e.g., aniline) is also tested to ensure the viability of the inoculum.
- **Incubation:** The flasks are incubated in the dark at a constant temperature (25 ± 1 °C) for 28 days. The oxygen consumption is measured continuously.
- **Data Analysis:** The biochemical oxygen demand (BOD) is calculated from the oxygen consumption, corrected for the endogenous respiration of the inoculum (blank control). The percentage of biodegradation is calculated as the ratio of the measured BOD to the theoretical oxygen demand (ThOD) or the chemical oxygen demand (COD).
- **Pass Criteria:** A substance is considered readily biodegradable if it reaches at least 60% of its ThOD or COD within a 10-day window during the 28-day test period.

OECD 203: Fish, Acute Toxicity Test

Objective: To determine the concentration of a substance that is lethal to 50% of a test population of fish over a short exposure period.

Methodology:

- **Test Organism:** A recommended fish species (e.g., Zebrafish, Rainbow trout, Fathead minnow) is selected. The fish should be healthy and of a uniform size.
- **Test Substance Preparation:** A series of test solutions of different concentrations of the substance in water are prepared. A control group with no test substance is also included.
- **Test Setup:** The fish are placed in test chambers containing the different concentrations of the test substance. The test can be static (water is not changed), semi-static (water is renewed periodically), or flow-through (water is continuously renewed).

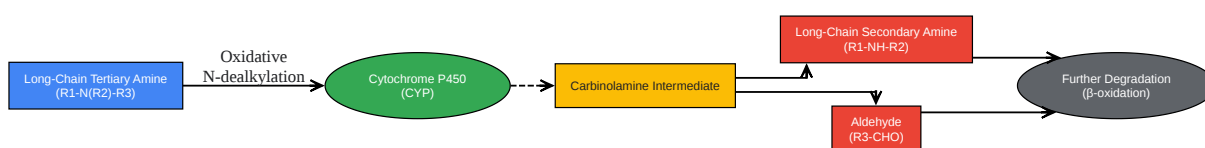
- **Exposure:** The fish are exposed to the test substance for a period of 96 hours.
- **Observations:** The number of dead fish in each test chamber is recorded at 24, 48, 72, and 96 hours. Any abnormal behavior or appearance is also noted.
- **Data Analysis:** The LC50 value and its 95% confidence limits are calculated for each observation time using statistical methods (e.g., probit analysis).

Biodegradation Pathways

The microbial degradation of long-chain tertiary amines is primarily an aerobic process initiated by monooxygenase enzymes. The two main enzyme families involved are Cytochrome P450 (CYP) and Flavin-containing monooxygenases (FMOs).

Cytochrome P450-Mediated Degradation

Cytochrome P450 enzymes catalyze the N-dealkylation of tertiary amines. The process involves the removal of one of the alkyl groups, leading to the formation of a secondary amine and an aldehyde.



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Cytochrome P450-mediated N-dealkylation of a long-chain tertiary amine.

Flavin-Containing Monooxygenase (FMO)-Mediated Degradation

FMOs catalyze the N-oxygenation of tertiary amines, resulting in the formation of a tertiary amine N-oxide. This is generally considered a detoxification pathway.

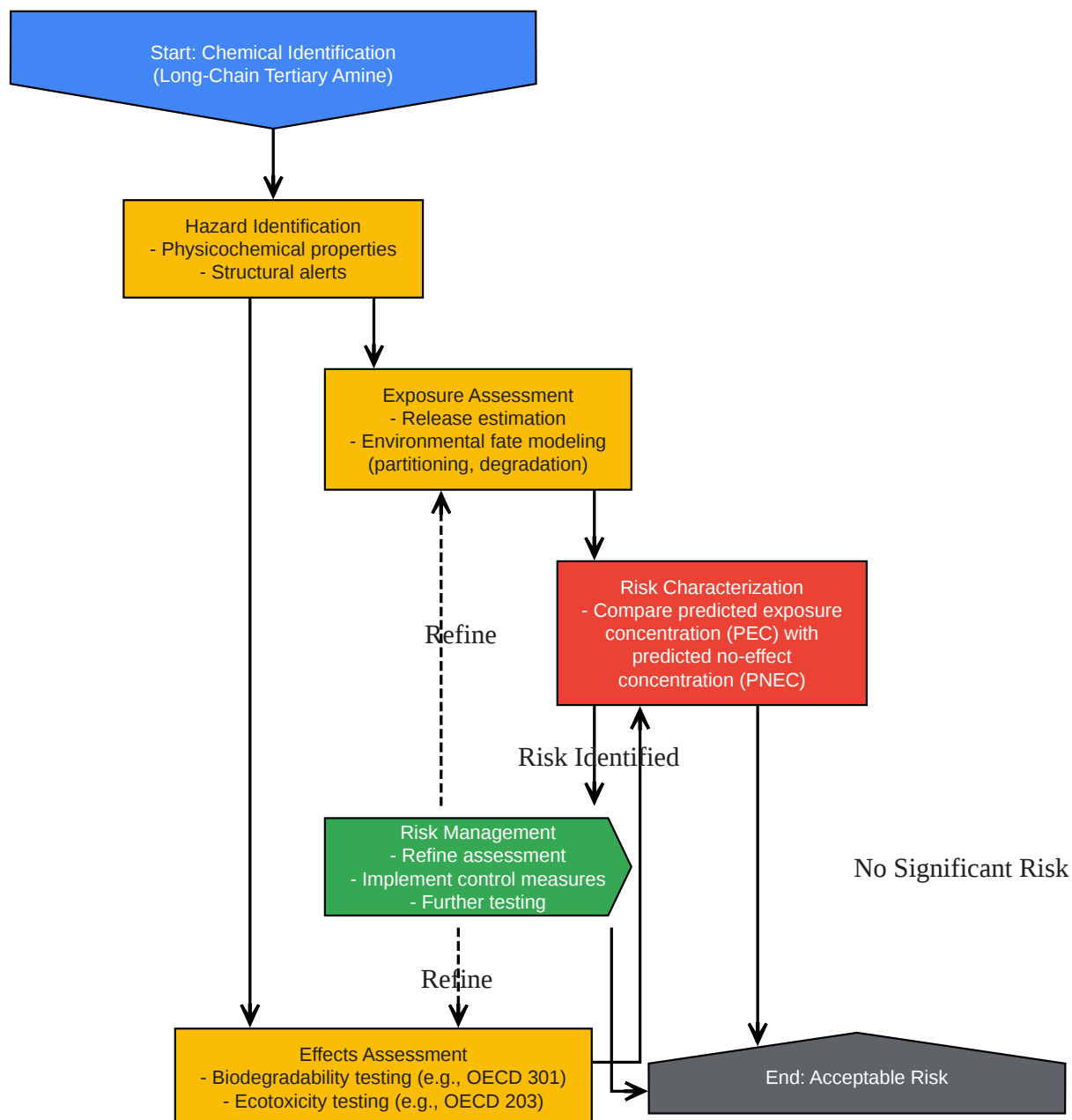


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FMO-mediated N-oxygenation of a long-chain tertiary amine.

Environmental Risk Assessment Workflow

A systematic workflow is essential for evaluating the potential environmental risks associated with long-chain tertiary amines. This process integrates data on the chemical's properties, environmental fate, and ecotoxicological effects.



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A generalized workflow for the environmental risk assessment of chemicals.

Conclusion

Long-chain tertiary amines are a class of chemicals with significant industrial applications. While some, like the di-long-chain tertiary amine salt EAA, have been shown to be readily biodegradable and of moderate acute toxicity, data for a broader range of LCTAs is needed for a comprehensive environmental risk assessment. The primary route of degradation is microbial, mediated by enzymes such as cytochrome P450 and FMOs, which lead to N-dealkylation and N-oxygenation, respectively. Abiotic degradation processes are generally not considered significant for these compounds. A structured environmental risk assessment, incorporating data on persistence, bioaccumulation, and toxicity, is essential to ensure the safe use and disposal of these chemicals. Further research is warranted to fill the existing data gaps, particularly concerning the ready biodegradability and aquatic toxicity of a wider variety of long-chain tertiary amines.

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References

- 1. Biodegradation and toxicity to fish of di-long-chain tertiary amine salt containing ester and amide bonds - PubMed [pubmed.ncbi.nlm.nih.gov]
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